

Structure and molecular weight of tert-Butyl N-(benzyloxy)carbamate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **tert-Butyl N-(benzyloxy)carbamate**

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An In-depth Technical Guide to **tert-Butyl N-(benzyloxy)carbamate**

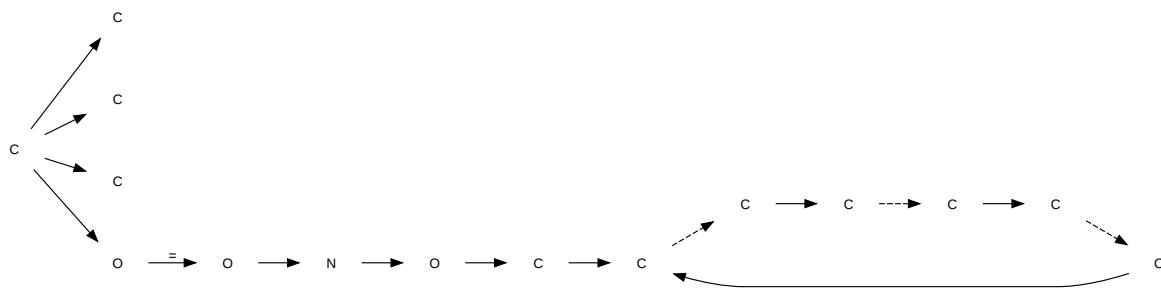
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, molecular weight, and physicochemical properties of **tert-Butyl N-(benzyloxy)carbamate**. It includes detailed experimental protocols for its synthesis and characterization, presenting quantitative data in a clear, tabular format.

Chemical Structure and Properties

Tert-Butyl N-(benzyloxy)carbamate, a protected form of hydroxylamine, serves as a valuable reagent in organic synthesis.^[1] Its chemical structure consists of a carbamate group where the nitrogen is substituted with a benzyloxy group and the carbonyl oxygen is attached to a tert-butyl group.

Molecular Structure:

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Caption: Chemical structure of **tert-Butyl N-(benzyloxy)carbamate**.

Table 1: Physicochemical Properties of **tert-Butyl N-(benzyloxy)carbamate**

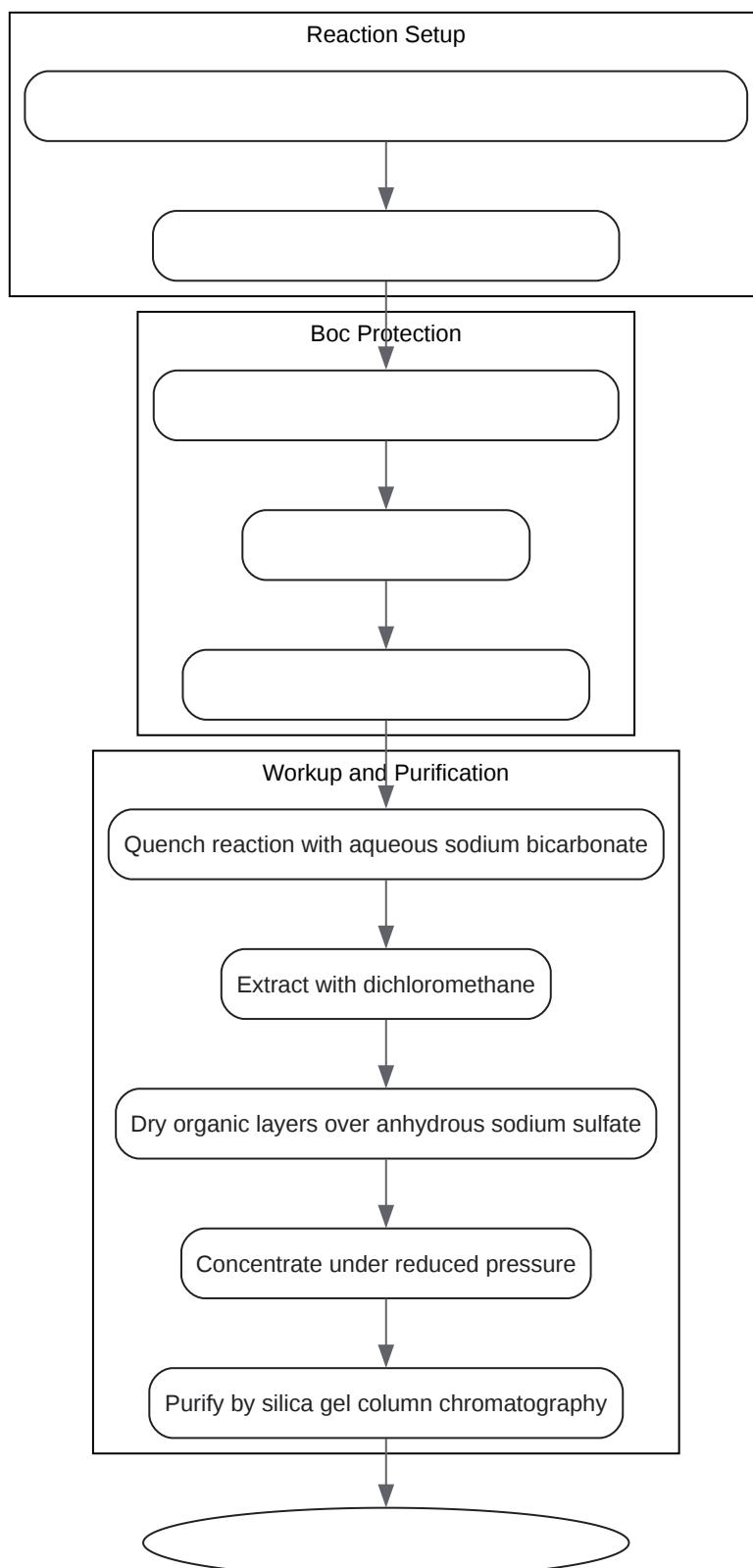
Property	Value	Source
Molecular Formula	C ₁₂ H ₁₇ NO ₃	[2] [3] [4] [5]
Molecular Weight	223.27 g/mol	[2] [4] [5] [6]
CAS Number	79722-21-7	[2] [5] [6]
Appearance	White to off-white solid	[3] [7]
Melting Point	45-47 °C	[2] [3] [6]
Density	1.078 g/cm ³	[2] [3]
Solubility	Soluble in Chloroform and Ethyl Acetate	[3] [7]
IUPAC Name	tert-butyl N-(benzyloxy)carbamate	[4]
InChI Key	MZNBNPWFHGWHG-UHFFFAOYSA-N	[4] [6]
SMILES	CC(C)C(=O)NCC1=CC=CC=C1	[2] [6]

Experimental Protocols

Synthesis of tert-Butyl N-(benzyloxy)carbamate[1]

This protocol details a common method for the preparation of **tert-Butyl N-(benzyloxy)carbamate**.

Workflow Diagram:



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Caption: Workflow for the synthesis of **tert-Butyl N-(benzyloxy)carbamate**.

Materials:

- O-benzylhydroxylamine hydrochloride
- Dichloromethane (DCM)
- Aqueous sodium bicarbonate solution
- Di-tert-butyl dicarbonate (Boc₂O)
- Anhydrous sodium sulfate
- Petroleum ether
- Ethyl acetate

Procedure:

- To a solution of O-benzylhydroxylamine hydrochloride (225 g, 1.44 mol) in dichloromethane (300 mL), add an aqueous sodium bicarbonate solution (261 g, 3.11 mol, in 300 mL of water).
- After stirring for 1 hour, slowly add di-tert-butyl dicarbonate (375 g, 1.72 mol) at 0 °C.
- The reaction mixture is stirred in an ice/water bath at 0 °C for 60 minutes, followed by continued stirring for 16 hours at room temperature.
- Upon completion, quench the reaction by adding 300 mL of aqueous sodium bicarbonate.
- Separate the aqueous phase and extract with dichloromethane (3 x 500 mL).
- Combine the organic layers, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the residue by silica gel flash column chromatography (eluent: petroleum ether/ethyl acetate = 10:1) to afford **tert-butyl N-(benzyloxy)carbamate**.[\[1\]](#)

Characterization

The structure and purity of the synthesized compound can be confirmed by various spectroscopic methods.

2.2.1. Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^1H NMR (300 MHz, CDCl_3) δ : 7.30-7.40 (m, 5H), 7.19-7.21 (brs, 1H), 4.85 (s, 2H), 1.43 (s, 9H).[1]

2.2.2. Infrared (IR) Spectroscopy

While a specific spectrum for **tert-Butyl N-(benzyloxy)carbamate** is not detailed, the expected characteristic absorption bands would include:

- N-H stretching
- C=O (carbamate) stretching
- C-O stretching
- Aromatic C-H stretching
- Aliphatic C-H stretching

2.2.3. Mass Spectrometry (MS)

- Exact Mass: 223.12100 u[2]

Safety and Handling

Tert-Butyl N-(benzyloxy)carbamate is classified as an irritant.[4] It is known to cause skin and serious eye irritation.[4] Appropriate personal protective equipment, including gloves and safety glasses, should be worn when handling this compound. Work should be conducted in a well-ventilated area. For detailed safety information, refer to the material safety data sheet (MSDS).

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- To cite this document: BenchChem. [Structure and molecular weight of tert-Butyl N-(benzyloxy)carbamate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b058037#structure-and-molecular-weight-of-tert-butyl-n-benzyloxy-carbamate>]

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